

# Proper Disposal of Ortetamine, (S)-: A Guide for Laboratory Professionals

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Researchers and drug development professionals handling **Ortetamine**, **(S)**-, also known as 2-Methylamphetamine, must adhere to stringent disposal procedures due to its classification as a likely Schedule II controlled substance. This guide provides essential safety and logistical information to ensure compliance with U.S. Drug Enforcement Administration (DEA) regulations and promote a safe laboratory environment.

## Regulatory Status: Ortetamine as a Schedule II Controlled Substance

While "Ortetamine" is not explicitly listed on all DEA schedules, its synonym, 2-Methylamphetamine, falls under the category of amphetamines, which are classified as Schedule II controlled substances.[1][2] This classification is reserved for substances with a high potential for abuse, which can lead to severe psychological or physical dependence. Therefore, the handling and disposal of Ortetamine must comply with the strict regulations governing Schedule II drugs.

### **Safety and Handling Precautions**

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **Ortetamine**, **(S)**-. Key safety information is summarized in the table below.



Hazard Statement	Precautionary Measures
Acute Toxicity (Oral)	Avoid ingestion. Wash hands thoroughly after handling.
Skin Corrosion/Irritation	Wear protective gloves and clothing to prevent skin contact.
Serious Eye Damage/Eye Irritation	Wear safety glasses or goggles.
Specific target organ toxicity — single exposure	Avoid breathing dust, fumes, gas, mist, vapors, or spray. Use only in a well-ventilated area.
(Respiratory tract irritation)	

## Step-by-Step Disposal Protocol for Ortetamine in a Laboratory Setting

The primary and mandated method for disposing of expired, unwanted, or unused Ortetamine is through a DEA-registered reverse distributor. This ensures that the controlled substance is securely transported and destroyed in a compliant manner.

- 1. Segregation and Labeling:
- Clearly label the container of Ortetamine intended for disposal with "EXPIRED TO BE DISPOSED."
- Segregate the container from active stock within a securely locked, substantially constructed cabinet or safe.[3] Schedule II substances have the highest security requirements.[4]
- 2. Initiating Disposal with a Reverse Distributor:
- Contact your institution's Environmental Health and Safety (EHS) department to coordinate with a DEA-approved reverse distributor.[5]
- Do not attempt to dispose of Ortetamine through standard laboratory waste streams, sinks, or trash.
- 3. Documentation DEA Form 222:



- The transfer of a Schedule II controlled substance like Ortetamine to a reverse distributor requires the completion of DEA Form 222.[5]
- This form meticulously tracks the chain of custody of the substance from the registrant to the reverse distributor.
- 4. Packaging and Transfer:
- Package the labeled Ortetamine container according to the instructions provided by your EHS department and the reverse distributor.
- Ensure that the transfer is documented and witnessed in accordance with your institution's policies and DEA regulations.
- 5. Record Keeping:
- Maintain all records of the disposal, including the completed DEA Form 222, for a minimum
  of two years.[6] These records must be readily available for inspection by the DEA.

## Disposal of Residual Amounts (Non-Recoverable Waste)

For minute, non-recoverable amounts of Ortetamine remaining in a vial or on laboratory equipment after a procedure, follow your institution's specific guidelines for the disposal of trace chemical waste. This may involve rinsing the equipment and collecting the rinse aid as hazardous waste. However, bulk or recoverable quantities must always be disposed of via a reverse distributor.

### **Experimental Workflow for Ortetamine Disposal**





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Caption: Workflow for the compliant disposal of Ortetamine.

By adhering to these procedures, researchers and laboratory personnel can ensure the safe and legal disposal of Ortetamine, thereby preventing its diversion and protecting both the scientific community and the public.

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